

Application Notes and Protocols for Studying Rtc-Mediated Antibiotic Resistance

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Compound of Interest

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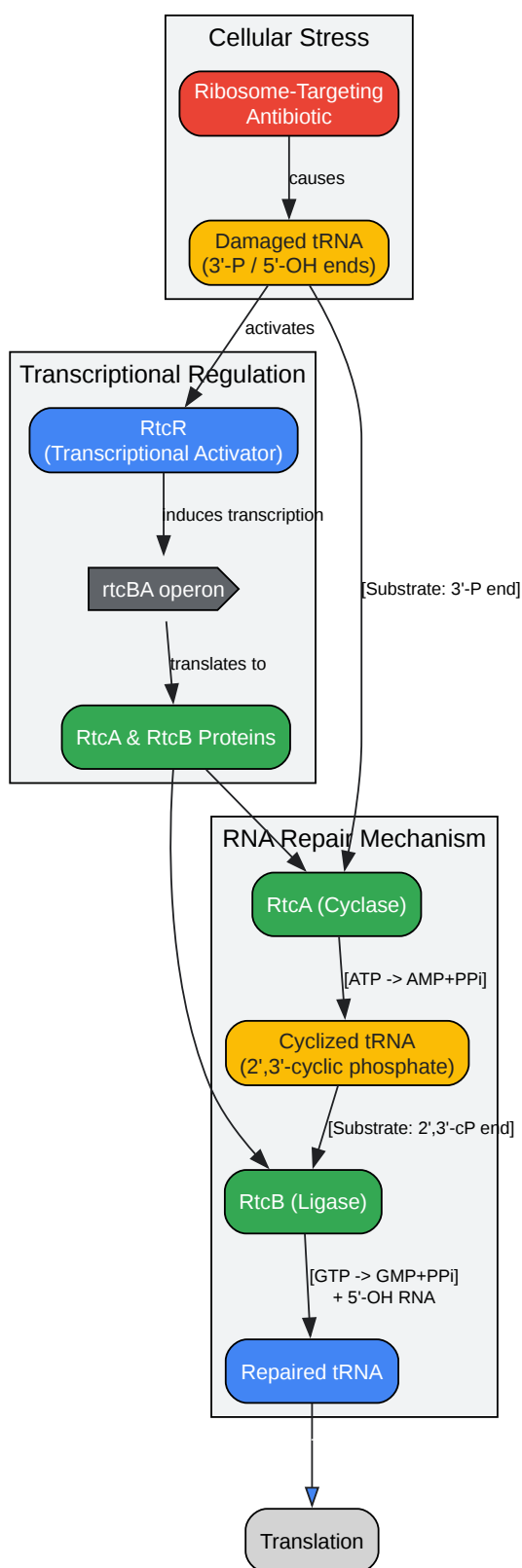
Introduction

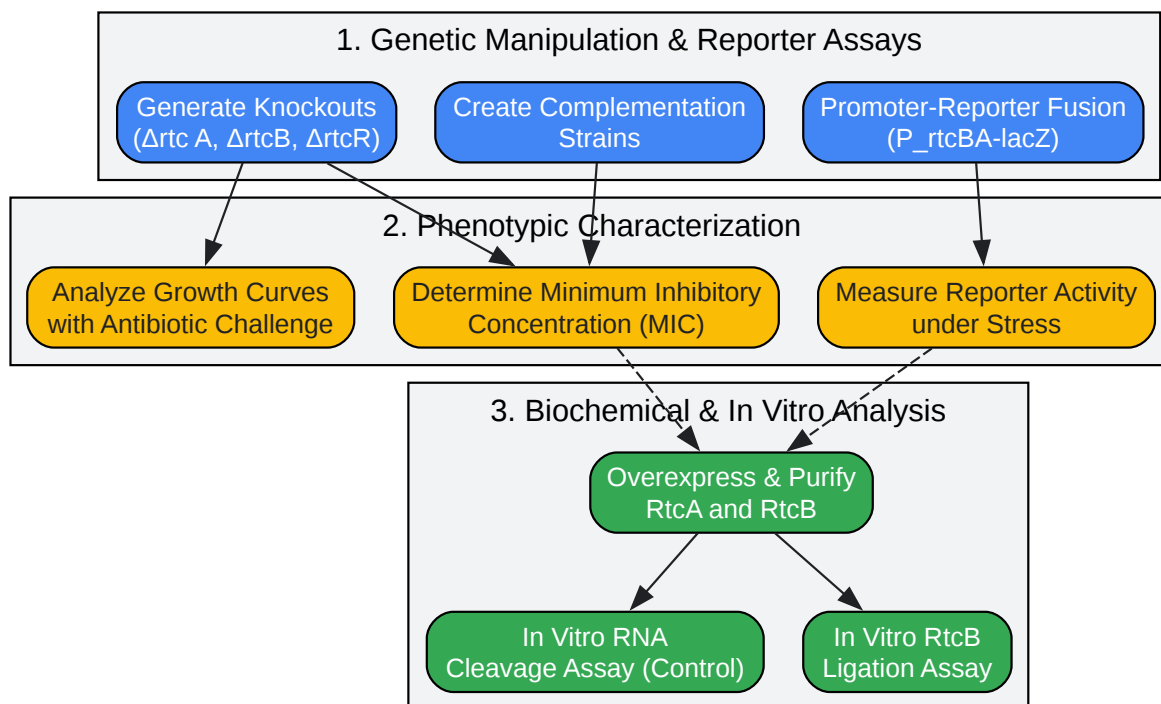
The rise of antibiotic resistance necessitates a deeper understanding of the diverse molecular mechanisms bacteria employ to survive antibiotic assault. The Rtc system, a highly conserved RNA repair pathway, has emerged as a significant contributor to transient antibiotic resistance, particularly against ribosome-targeting agents.^{[1][2]} This system primarily consists of two enzymes: RtcA, an RNA cyclase, and RtcB, an RNA ligase.^{[1][3][4]} Under conditions of cellular stress, such as antibiotic exposure, damaged RNAs, including tRNAs, can accumulate.^{[2][4]} The Rtc system is transcriptionally regulated by the activator RtcR, which senses the accumulation of tRNA fragments.^{[2][5]} Activation of the *rtcBA* operon leads to the repair of these damaged RNAs, restoring translational capacity and allowing the bacterium to survive.^{[1][4]} This document provides a comprehensive experimental workflow to investigate the role of the Rtc system in antibiotic resistance.

Rtc Signaling and RNA Repair Pathway

Antibiotic-induced stress can lead to the cleavage of essential RNAs like tRNA. The RtcR transcriptional activator senses these tRNA fragments, specifically 5' tRNA halves ending in a 2',3'-cyclic phosphate, and subsequently activates the expression of the *rtcBA* operon.^{[2][5]} RtcA, an ATP-dependent RNA cyclase, converts damaged RNA with 3'-phosphate ends into RNA with 2',3'-cyclic phosphate termini.^{[1][3][6]} RtcB, a GTP-dependent RNA ligase, then seals these 2',3'-cyclic phosphate ends to a 5'-hydroxyl (5'-OH) end of another RNA strand,

completing the repair process and restoring the functional RNA molecule.^{[1][3][7]} This repair of the translational machinery components confers a transient resistance, allowing the cell to recover from the antibiotic challenge.^[1]





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